

Regulatory status of Methiocarb and its analytical standards

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Compound of Interest

Compound Name: Methiocarb sulfone-d3

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An In-Depth Technical Guide to the Regulatory Status and Analysis of Methiocarb

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methiocarb, known chemically as 3,5-Dimethyl-4-(methylsulfanyl)phenyl methylcarbamate, is a broad-spectrum carbamate pesticide.[1][2] Since the 1960s, it has been utilized as an insecticide, molluscicide (to control snails and slugs), acaricide, and avicide (bird repellent).[1][3] Its alternative names include mercaptodimethur and mesurol.[1][2] Methiocarb functions as a neurotoxin through the inhibition of acetylcholinesterase, an essential enzyme in the nervous system.[1][4] This guide provides a comprehensive overview of its current regulatory landscape, available analytical standards, and detailed methodologies for its detection and quantification.

Table 1: Chemical and Physical Properties of Methiocarb

Property	Value
IUPAC Name	3,5-Dimethyl-4-(methylsulfanyl)phenyl methylcarbamate[1]
Synonyms	Mercaptodimethur, Mesurol, BAY 37344[4][5]
CAS Number	2032-65-7[1]
Molecular Formula	C ₁₁ H ₁₅ NO ₂ S[6]
Molecular Weight	225.31 g/mol [4]
Appearance	White or colorless crystalline solid[6]
Odor	Mild, phenol-like[6]
Melting Point	118.5–121°C[3][7]
Water Solubility	0.027 g/L[3]
Log P	3.18[3]

Regulatory Status

The use of Methiocarb is highly regulated and has been withdrawn in several key jurisdictions due to toxicity concerns, particularly its high toxicity to birds.

European Union: The European Union has non-renewed the approval of Methiocarb as a plant protection product.[8][9] Commission Implementing Regulation (EU) 2019/1606 officially mandated the non-renewal, leading to a withdrawal of all plant protection products containing Methiocarb from the market.[9][10] This decision was based on identified risks, especially to birds.[11] The ban on methiocarb slug pellets was voted on as early as 2014 due to hazardous effects on grain-eating birds.[11]

United States: In the United States, Methiocarb is classified as a Restricted Use Pesticide (RUP) by the Environmental Protection Agency (EPA) due to its high acute toxicity to avian species.[7][12] Many of its food uses were voluntarily withdrawn by the registrant in the late 1980s and early 1990s.[13] Current registered uses are limited to ornamental plants in nurseries and greenhouses and for use by USDA APHIS certified applicators to protect the eggs of endangered bird species from predators.[12] A Reregistration Eligibility Decision (RED)

was issued by the EPA, confirming that certain uses are eligible for reregistration provided that stringent risk mitigation measures are implemented.[\[14\]](#)[\[15\]](#)

Australia: The Australian Pesticides and Veterinary Medicines Authority (APVMA) has also reviewed Methiocarb due to public health, safety, and environmental concerns. The review led to recommendations for changes to product labels, deletion of some uses, and amendments to Maximum Residue Limits (MRLs).

Table 2: Summary of Regulatory Status by Region

Region	Status	Key Points
European Union	Not Approved	Approval for use as a plant protection product was non-renewed in 2019. [8] [9]
United States	Restricted Use	Classified as a Restricted Use Pesticide. [12] No remaining food crop uses. [14]
Australia	Under Review/Restricted	Subject to review and restrictions by the APVMA.

Maximum Residue Limits (MRLs)

MRLs for Methiocarb are established for the sum of Methiocarb and its primary cholinesterase-inhibiting metabolites, methiocarb sulfoxide and methiocarb sulfone, expressed as methiocarb. [\[16\]](#)[\[17\]](#) Due to its withdrawal in many regions, MRLs are subject to change. The following table provides a snapshot of established MRLs in various commodities, though these may be under revision or phased out.

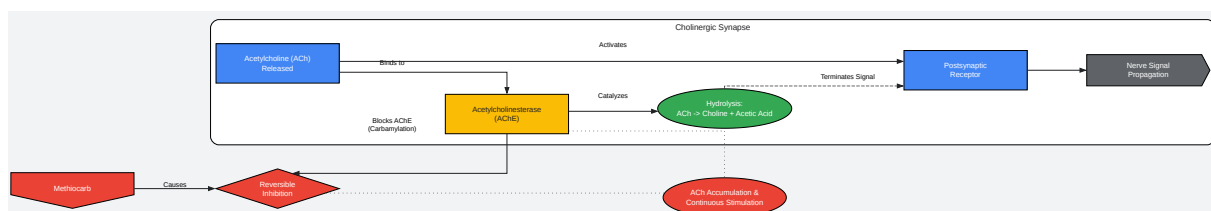
Table 3: Examples of Maximum Residue Limits (MRLs) for Methiocarb

Commodity	MRL (mg/kg)
Cabbage	0.2[18]
Cherries	5.0[7]
Corn	0.05[18]
Grapes	5.0 (Interim, may have expired)
Lettuce	0.2[18]
Peaches	5.0[18]
Blueberries	5.0 (Interim, may have expired)[7]
Barley	0.05[19]
Rice	0.05[18]
Citrus Fruits	0.05[18]

Mechanism of Action: Acetylcholinesterase Inhibition

Methiocarb, like other carbamate pesticides, exerts its toxic effects by inhibiting the acetylcholinesterase (AChE) enzyme.[1][6] AChE is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process crucial for terminating nerve signals at cholinergic synapses.

The inhibition by Methiocarb is reversible.[6] It involves the carbamylation of the serine hydroxyl group at the active site of AChE. This carbamyl-enzyme complex is more stable and hydrolyzes much more slowly than the acetylated enzyme formed during normal ACh breakdown.[1] This leads to an accumulation of ACh in the synaptic cleft, causing continuous nerve stimulation, which results in symptoms like convulsions, paralysis, and ultimately death in target organisms. [12]



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Mechanism of Action of Methiocarb.

Analytical Standards and Experimental Protocols

Accurate monitoring of Methiocarb residues in environmental and food samples is critical for regulatory compliance and safety assessment. This requires high-purity analytical standards and validated analytical methods.

Analytical Reference Materials

Certified analytical reference standards for Methiocarb and its principal metabolites, Methiocarb-sulfoxide and Methiocarb-sulfone, are commercially available from various suppliers.^{[20][21][22]} These standards are essential for the calibration of analytical instruments and the validation of quantitative methods.^{[20][21]} They are typically sold as neat materials or in solution and come with a Certificate of Analysis detailing purity and characterization data.^[21]

Table 4: Key Analytical Standards for Methiocarb Analysis

Compound	CAS Number	Availability
Methiocarb	2032-65-7	Neat solid, solutions in various solvents[23]
Methiocarb-sulfoxide	2635-10-1	High-purity reference materials[20]
Methiocarb-sulfone	2635-11-2	Available for analytical method development

Experimental Protocols

Various analytical methods have been developed for the determination of Methiocarb and its metabolites in different matrices, including water, soil, fruits, and vegetables.[6][24][25][26] Common techniques involve High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).[25][26][27] Sample preparation is a critical step, often employing procedures like QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) or Solid-Phase Extraction (SPE).

This protocol is adapted from a validated environmental chemistry method.[26] It is designed for the simultaneous quantification of Methiocarb, Methiocarb-sulfoxide, and Methiocarb-sulfone in soil samples.

1. Materials and Reagents:

- Soil Sample: Sandy loam or other relevant matrix.
- Reference Standards: Methiocarb, Methiocarb-sulfoxide, Methiocarb-sulfone (≥98% purity).
- Solvents: HPLC grade acetone, methanol, hexanes, dichloromethane, ethyl acetate.
- Reagents: Formic acid, deionized water.
- Equipment: Wrist-action shaker, centrifuge, rotary evaporator, nitrogen evaporator, SPE cartridges (e.g., Florisil), LC-MS/MS system.

2. Sample Preparation and Extraction:

- Weigh 25 g of soil into a high-density polyethylene bottle.
- Spike the sample with a known concentration of the mixed reference standards if preparing a fortified sample for recovery analysis.
- Add 100 mL of a 3:1 (v/v) acetone/water mixture.
- Shake vigorously on a wrist-action shaker for 30 minutes.
- Centrifuge the sample and decant the supernatant through a filter into a separatory funnel.
- Repeat the extraction with another 100 mL of acetone/water, combine the extracts.

3. Liquid-Liquid Partitioning and Clean-up:

- Add 100 mL of dichloromethane and 10 g of NaCl to the separatory funnel. Shake for 2 minutes.
- Allow the layers to separate and collect the lower organic (dichloromethane) layer.
- Pass the organic extract through an SPE cartridge for clean-up to remove interfering matrix components.
- Elute the analytes from the SPE cartridge with a suitable solvent mixture (e.g., acetone/dichloromethane).

4. Concentration and Reconstitution:

- Concentrate the cleaned extract to approximately 5 mL using a rotary evaporator at 30°C.
- Transfer the concentrate to a smaller tube and evaporate to near dryness under a gentle stream of nitrogen.
- Reconstitute the final residue in 1.0 mL of methanol. Vortex to mix and transfer to an autosampler vial for analysis.

5. LC-MS/MS Analysis:

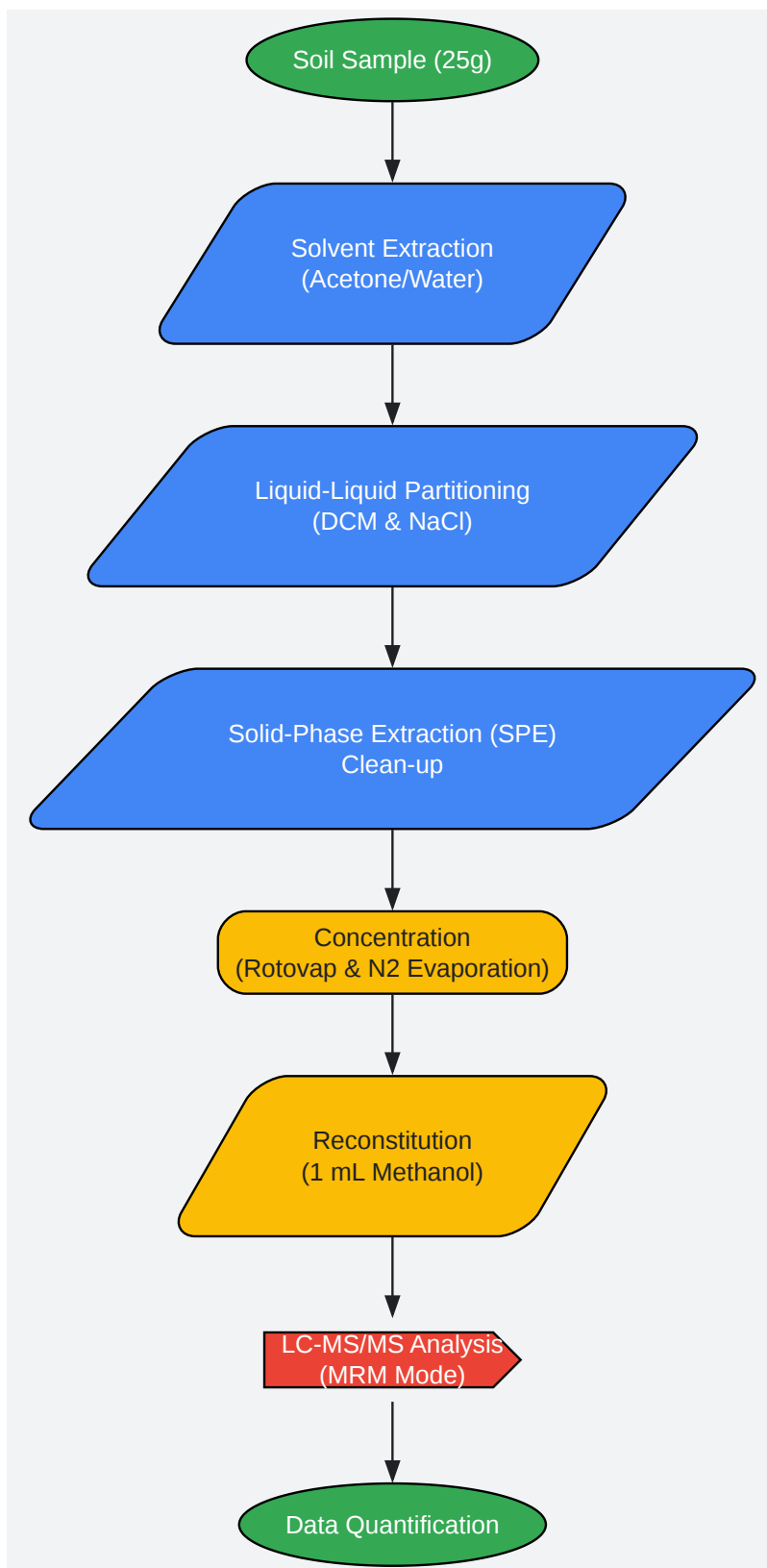
- LC Column: C18 reversed-phase column.
- Mobile Phase: Gradient elution using methanol and water (both with 0.1% formic acid).
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for each analyte.

Table 5: Example MRM Transitions for LC-MS/MS Analysis

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantitation	Product Ion (m/z) - Confirmation
Methiocarb	226	169	121[25]
Methiocarb-sulfoxide	242	185	170[25]
Methiocarb-sulfone	258	107	202[25]

6. Quantification:

- Generate a calibration curve using external standards prepared in the final reconstitution solvent.
- Quantify the analyte concentrations in the samples by comparing their peak areas to the calibration curve.
- Calculate the final residue concentration in the original soil sample, accounting for sample weight, extraction volumes, and any dilution factors.



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General workflow for Methiocarb residue analysis in soil.

Conclusion

Methiocarb is an effective but highly toxic carbamate pesticide whose use has been significantly curtailed globally due to environmental and health concerns. Its approval has been withdrawn in the European Union and its application is restricted in the United States and other nations. For researchers and professionals in relevant fields, understanding this complex regulatory status is paramount. The availability of certified analytical standards for Methiocarb and its key metabolites, coupled with robust and validated analytical protocols such as LC-MS/MS, enables precise monitoring to enforce regulations and ensure environmental and food safety.

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